Ecotoxicity of Galaxolide in Sediment-Dwelling Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Galaxolide*
CAS No.:	*1222-05-5*
Cat. No.:	*B129953*

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Introduction

Galaxolide (HHCB) is a synthetic polycyclic musk widely used as a fragrance ingredient in a variety of personal care and household products. Due to its widespread use and incomplete removal during wastewater treatment, **Galaxolide** is frequently detected in aquatic environments, where its lipophilic nature (high Log Kow of 5.9) leads to its partitioning into sediment.[1] This accumulation in sediment poses a potential risk to benthic, or sediment-dwelling, organisms, which are crucial components of aquatic ecosystems. This technical guide provides a comprehensive overview of the ecotoxicity of **Galaxolide** to these organisms, summarizing key quantitative data, detailing experimental methodologies, and visualizing relevant biological pathways.

Quantitative Ecotoxicity Data

The following tables summarize the key toxicity and bioaccumulation data for **Galaxolide** in several prominent sediment-dwelling organisms. These organisms are standard models in ecotoxicological testing and represent different invertebrate classes.

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Organism	Test Type	Duration	Endpoint	Value	Units	Reference
Hyalella azteca (Amphipod)	Acute	10 days	LC50	736	mg/kg sediment	[1]
	Chronic	28 days	LC50	363	mg/kg sediment	[1]
Chironomus dilutus (Midge)	Acute	10 days	LC50	238	mg/kg sediment	[1]
	Chronic	28 days	LC50	309	mg/kg sediment	[1]
Lumbriculus variegatus (Oligochaete)	Acute	10 days	LC50	>700	mg/kg sediment	
	Chronic	28 days	LC50	488	mg/kg sediment	

Table 1: Acute and Chronic Lethal Concentrations (LC50) of **Galaxolide** in Sediment.

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Organism	Test Type	Duration	Endpoint	Value	Units	Reference
Hyalella azteca	Chronic	28 days	Growth (Weight)	Significant reduction at concentrations above environmentally relevant levels	-	
Lumbriculus variegatus	Chronic	28 days	Growth (Length)	Significant reduction at concentrations above environmentally relevant levels	-	
Chironomus dilutus	Acute	10 days	Glutathione-S-Transferase (GST)	0.7-fold decrease	-	
Acute	10 days	Estrogen-Related Receptor (ERR)	1.9-fold decrease	-		

Table 2: Sublethal Effects of **Galaxolide** in Sediment-Dwelling Organisms.

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Organism	Parameter	Value	Units	Reference
Limnodrilus hoffmeisteri (Oligochaete)	Biota-Sediment Accumulation Factor (BSAF)	2.50	-	

Table 3: Bioaccumulation of **Galaxolide** in Sediment-Dwelling Organisms.

Experimental Protocols

The ecotoxicity data presented above were generated using standardized and well-documented experimental protocols. Below are detailed methodologies for the key experiments cited.

Sediment Toxicity Testing

The sediment toxicity tests with Hyalella azteca, Chironomus dilutus, and Lumbriculus variegatus were conducted following established guidelines from the Organisation for Economic Co-operation and Development (OECD) and the American Society for Testing and Materials (ASTM), such as OECD 218, OECD 225, and ASTM E1706.

1. Sediment Preparation and Spiking:

- Sediment Source: Formulated or natural sediment with known characteristics (e.g., organic carbon content, particle size distribution) is used.
- Spiking Procedure: **Galaxolide**, dissolved in a suitable solvent (e.g., acetone), is added to the sediment. The sediment is then thoroughly mixed to ensure a homogenous distribution of the chemical. The solvent is allowed to evaporate before the addition of water and test organisms. This process is critical for hydrophobic compounds like **Galaxolide** to ensure they are bound to sediment particles.

2. Test System:

- Test Chambers: Glass beakers or aquaria of appropriate size are used.

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- Sediment and Water: A layer of the spiked sediment is added to the bottom of the test chambers, followed by overlying water (e.g., reconstituted freshwater). The system is allowed to equilibrate before the introduction of the test organisms.
- Test Organisms: Laboratory-cultured organisms of a specific age or life stage are used. For example, first instar larvae of Chironomus dilutus are often used.

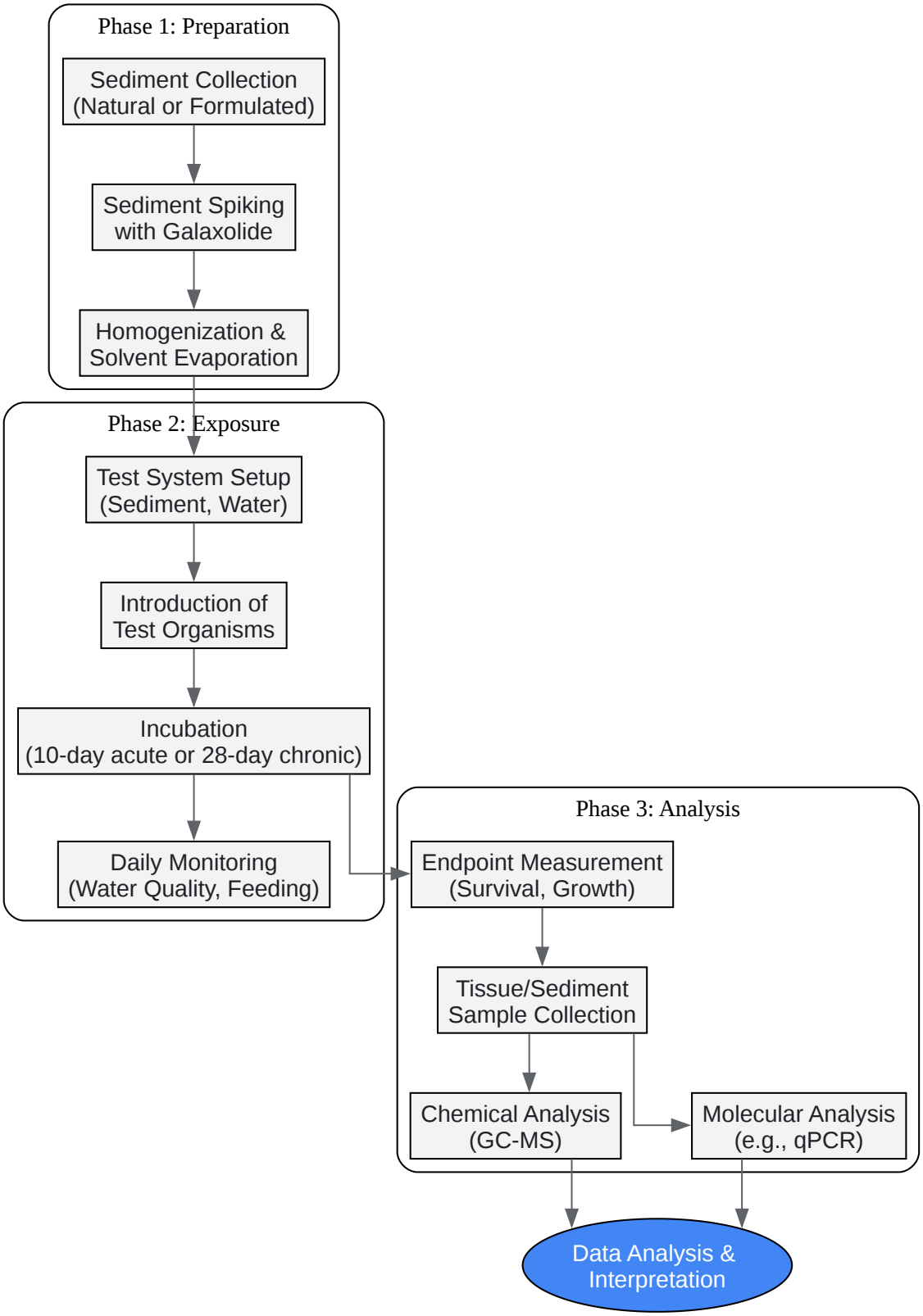
3. Exposure Conditions:

- Duration: Acute tests are typically 10 days, while chronic tests are 28 days or longer to assess effects on growth and reproduction.
- Feeding: Organisms are fed daily or as specified in the standard protocol.
- Water Quality: Parameters such as temperature, pH, dissolved oxygen, and ammonia are monitored regularly to ensure they remain within acceptable limits.

4. Endpoint Measurement:

- Survival: The number of surviving organisms is counted at the end of the exposure period.
- Growth: The weight and/or length of the surviving organisms are measured.
- Reproduction: For chronic tests with some species (e.g., Lumbriculus variegatus), the number of offspring is counted.
- Molecular Analysis: For sublethal effect assessment, tissues from surviving organisms can be collected for molecular analyses such as gene expression studies (e.g., qPCR).

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Caption: Workflow for sediment toxicity testing of **Galaxolide**.

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Analytical Chemistry

Quantification of **Galaxolide** in sediment and biological tissues is essential for accurate exposure assessment. Gas chromatography-mass spectrometry (GC-MS) is the most common analytical technique employed.

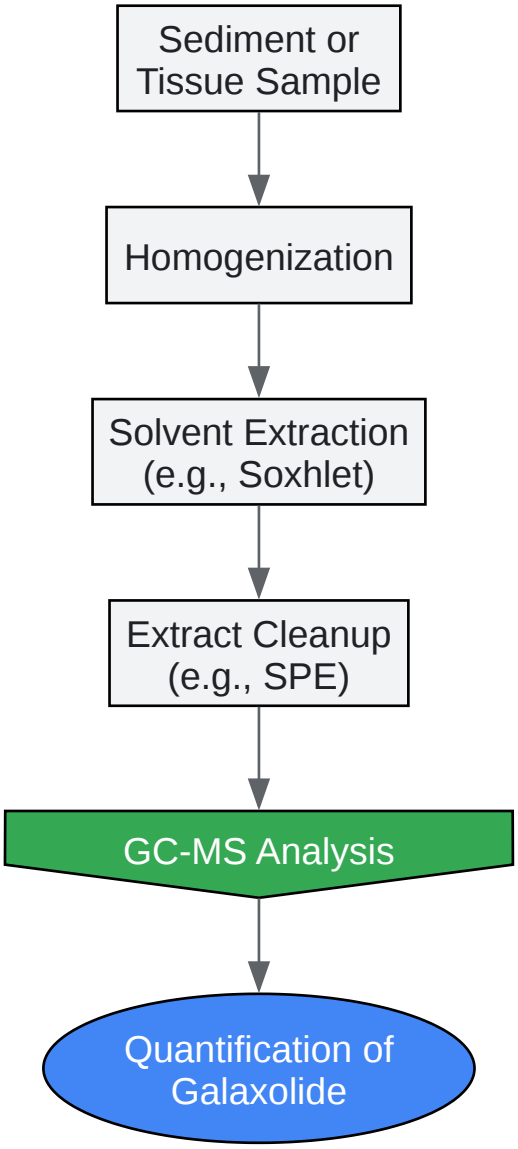
1. Sample Preparation:

- Extraction: Soxhlet extraction or other solvent extraction methods are used to extract **Galaxolide** from the sediment or homogenized tissue samples.
- Cleanup: The extract is subjected to a cleanup procedure (e.g., solid-phase extraction) to remove interfering compounds.

2. GC-MS Analysis:

- The cleaned extract is injected into a gas chromatograph for separation, and the mass spectrometer is used for detection and quantification of **Galaxolide**.

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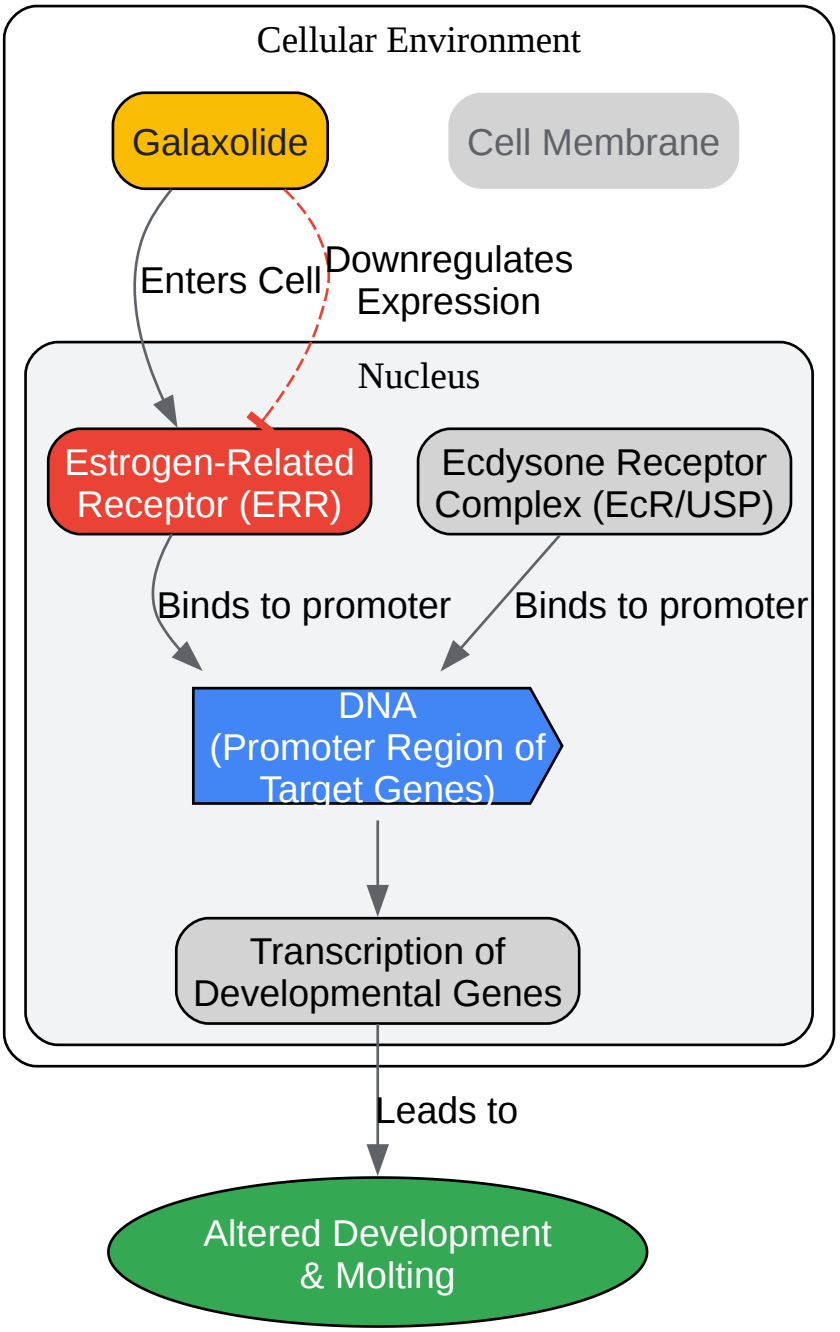
Caption: Analytical workflow for **Galaxolide** quantification.

Signaling Pathway Perturbation

Galaxolide has been shown to act as an endocrine disruptor in some aquatic organisms. In Chironomus dilutus, exposure to **Galaxolide** led to a significant decrease in the expression of the estrogen-related receptor (ERR). While the complete signaling cascade in this invertebrate is not fully elucidated, the following diagram illustrates a plausible pathway based on the known function of ERR in insects and the observed effects of **Galaxolide**.

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ERRs are nuclear receptors that play a role in regulating development and metabolism. In insects, their activity can be influenced by ecdysone, the primary molting hormone. Disruption of ERR signaling can therefore interfere with normal development and molting processes.



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Caption: Postulated signaling pathway of **Galaxolide**-induced endocrine disruption.

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Conclusion

The available data indicate that **Galaxolide** can be toxic to sediment-dwelling organisms, with effects on survival, growth, and molecular endpoints. While the observed lethal concentrations are generally higher than those typically found in the environment, the sublethal effects, particularly the downregulation of the estrogen-related receptor, suggest a potential for endocrine disruption at lower, more environmentally relevant concentrations. The standardized experimental protocols outlined in this guide provide a robust framework for further research into the ecotoxicological effects of **Galaxolide** and other emerging contaminants in sediment ecosystems. Future studies should focus on elucidating the complete signaling pathways affected by **Galaxolide** in these ecologically important invertebrate species to better understand the risks posed by this ubiquitous fragrance compound.

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References

- 1. OECD 225: Sediment-water Lumbriculus Toxicity Test Using Spiked Sediment | ibacon GmbH [ibacon.com]
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